

Personal protective equipment for handling 4-Pyrimidinecarboxylic acid

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Compound of Interest

Compound Name: 4-Pyrimidinecarboxylic acid

Cat. No.: B114565

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Essential Safety and Handling Guide for 4-Pyrimidinecarboxylic Acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **4-Pyrimidinecarboxylic acid**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

4-Pyrimidinecarboxylic acid is classified as a hazardous chemical that can cause serious eye irritation.[1] It may also cause skin and respiratory irritation.[2][3][4] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

| PPE Category | Item | Specification |
|---|---|--|
| Eye/Face Protection | Safety glasses with side-shields or goggles | Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 is recommended. A face shield may be necessary for splash-prone activities. [1] [5] [6] |
| Skin Protection | Chemical-resistant gloves | Nitrile or butyl rubber gloves are suitable. [6] Always inspect gloves prior to use. |
| Lab coat or chemical-resistant clothing | Wear a lab coat, and for larger quantities or splash risks, consider a chemical-resistant apron or coveralls. [7] [8] [9] | |
| Respiratory Protection | NIOSH-approved respirator | Use a respirator if ventilation is inadequate or when handling fine powders to avoid dust formation. [2] [5] [6] An N95 mask may be sufficient for low-dust situations, while a full-face respirator with appropriate cartridges is recommended for higher exposure risks. [6] |

Ensure that an eyewash station and safety shower are readily accessible in the work area.[\[1\]](#)

Operational Plan: Safe Handling Procedure

A systematic approach is crucial when working with **4-Pyrimidinecarboxylic acid** to minimize exposure and ensure safety.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[10\]](#) Put on all required PPE.

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust inhalation.[\[2\]](#)[\[3\]](#)[\[11\]](#)
- Weighing and Transfer: Handle the solid carefully to minimize dust generation. Use a spatula for transfers.
- Dissolving: When preparing solutions, add the solid to the solvent slowly. **4-Pyrimidinecarboxylic acid** is soluble in solvents such as DMSO and DMF.[\[10\]](#)[\[12\]](#) For aqueous solutions, it has limited solubility in PBS (pH 7.2).[\[10\]](#)[\[12\]](#)
- Post-Handling: After handling, wash your hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[4\]](#) Decontaminate the work surface.
- Storage: Store **4-Pyrimidinecarboxylic acid** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) It is incompatible with strong oxidizing agents.[\[1\]](#) Some sources recommend storage at -20°C.[\[12\]](#)

First Aid Measures

In case of accidental exposure, immediate action is critical.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention. [1] [3] [4] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation persists, seek medical attention. [1] [3] [4] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [3] [4] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [3] [4] |

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Waste Disposal Steps:

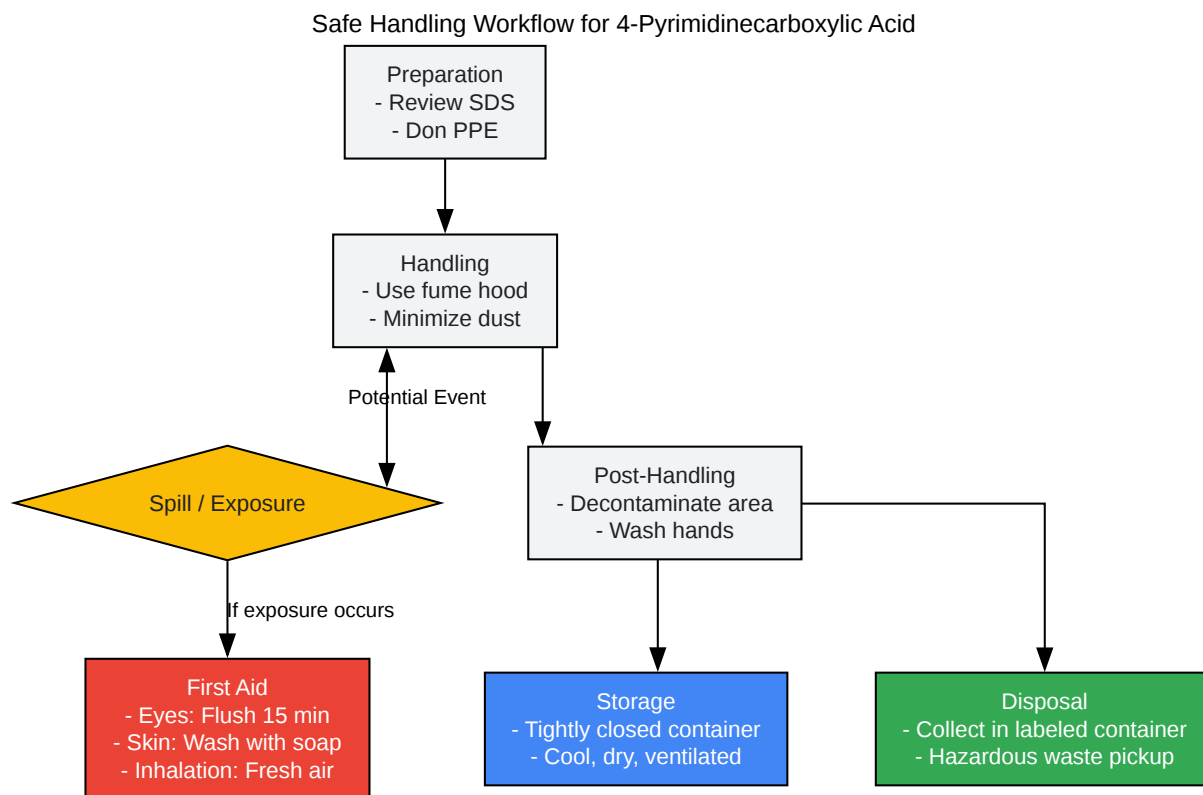
- Containerization: Collect waste **4-Pyrimidinecarboxylic acid** and any contaminated materials (e.g., gloves, paper towels) in a clearly labeled, sealed container for hazardous waste.[\[1\]](#)[\[4\]](#)
- Labeling: Label the waste container with the chemical name and associated hazards.
- Storage of Waste: Store the waste container in a designated, secure area away from incompatible materials.

- Disposal: Arrange for pickup by a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.[4]

Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| Molecular Formula | C5H4N2O2 |
| Molecular Weight | 124.10 g/mol [12][13] |
| Appearance | Off-white to pale brown crystalline solid[1] |
| Melting Point | 210 - 215 °C (410 - 419 °F)[1] |
| Solubility | DMSO: 20 mg/mL, DMF: 5 mg/mL, PBS (pH 7.2): 1 mg/mL, Ethanol: 0.25 mg/mL[10][12] |

Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Pyrimidinecarboxylic acid**.

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References

- 1. fishersci.com [fishersci.com]
- 2. aksci.com [aksci.com]

- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. leelinework.com [leelinework.com]
- 7. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 8. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 9. Personal Protective Equipment (PPE) for Industrial Chemicals [respirex.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. aaronchem.com [aaronchem.com]
- 12. caymanchem.com [caymanchem.com]
- 13. 4-Pyrimidinecarboxylic acid | C₅H₄N₂O₂ | CID 169306 - PubChem [pubchem.ncbi.nlm.nih.gov]
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